

An In-depth Technical Guide to Methoxyacetyl Chloride (CAS 623-58-5)

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Compound of Interest

Compound Name: Sodium acetoacetate

Cat. No.: B1260053

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Abstract

Methoxyacetyl chloride (CAS 623-58-5), a colorless to pale yellow liquid, is a versatile acylating agent widely employed in organic synthesis. With the molecular formula $C_3H_5ClO_2$, this reactive compound serves as a crucial intermediate in the production of pharmaceuticals, agrochemicals, and dyes. Its utility stems from the facile introduction of the methoxyacetyl moiety into a wide range of molecules, enabling the synthesis of complex chemical structures. This guide provides a comprehensive overview of the chemical and physical properties, structure, and safety information for methoxyacetyl chloride. Detailed experimental protocols for its synthesis and common applications in acylation reactions are presented, along with its spectroscopic data for analytical purposes.

Chemical Structure and Identification

Methoxyacetyl chloride, systematically named 2-methoxyacetyl chloride, possesses a simple yet reactive structure. The molecule consists of a central carbonyl group bonded to a chlorine atom, making it an acyl chloride. Adjacent to the carbonyl group is a methylene bridge connected to a methoxy group.

Molecular Structure:

Caption: 2D structure of Methoxyacetyl chloride.

Chemical Identifiers:

- CAS Number: 623-58-5
- Molecular Formula: C₃H₅ClO₂
- Molecular Weight: 108.52 g/mol
- IUPAC Name: 2-methoxyacetyl chloride
- SMILES: COCC(Cl)=O
- InChI Key: JJKWHOSQTYFYFAE-UHFFFAOYSA-N

Physicochemical Properties

A summary of the key physical and chemical properties of methoxyacetyl chloride is provided in the table below. This data is essential for its handling, storage, and application in chemical reactions.

Property	Value	Reference(s)
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	112-113 °C (lit.)	[2]
Density	1.187 g/mL at 25 °C (lit.)	[2]
Refractive Index (n _{20/D})	1.419 (lit.)	[2]
Flash Point	28 °C (82.4 °F)	[2]
Water Solubility	Reacts	[1]
Solubility in Organics	Miscible with acetone, ether, carbon tetrachloride, and chloroform.	[1]

Spectroscopic Data

Spectroscopic data is critical for the identification and purity assessment of methoxyacetyl chloride.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR Spectrum: The proton NMR spectrum of methoxyacetyl chloride exhibits two characteristic signals. A singlet corresponding to the methoxy protons ($\text{CH}_3\text{O}-$) and a singlet for the methylene protons ($-\text{CH}_2-$).
- ^{13}C NMR Spectrum: The carbon NMR spectrum will show three distinct signals corresponding to the carbonyl carbon, the methylene carbon, and the methoxy carbon.

Note: Access to high-resolution, experimentally-derived NMR spectra with detailed peak assignments is recommended for definitive structural confirmation.

Infrared (IR) Spectroscopy

The IR spectrum of methoxyacetyl chloride is characterized by a strong absorption band corresponding to the carbonyl ($\text{C}=\text{O}$) stretch of the acyl chloride, typically appearing in the range of $1780\text{--}1815\text{ cm}^{-1}$. Other significant peaks include C-H stretching and C-O stretching vibrations.

Mass Spectrometry (MS)

The mass spectrum of methoxyacetyl chloride provides information about its molecular weight and fragmentation pattern. The molecular ion peak (M^+) would be observed at $m/z = 108.52$. Common fragments would result from the loss of chlorine and cleavage of the C-C bond.

Synthesis of Methoxyacetyl Chloride

Methoxyacetyl chloride is typically synthesized by the chlorination of methoxyacetic acid. A common and effective method involves the use of thionyl chloride (SOCl_2).

Experimental Protocol: Synthesis from Methoxyacetic Acid and Thionyl Chloride

This protocol describes a general laboratory-scale synthesis of methoxyacetyl chloride.

Reaction Scheme:

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References

- 1. researchgate.net [researchgate.net]
- 2. scispace.com [scispace.com]
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